

"N,N-dimethyl-2-sulfamoylacetamide chemical properties"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N*-dimethyl-2-sulfamoylacetamide

Cat. No.: B6202180

[Get Quote](#)

N,N-dimethyl-2-sulfamoylacetamide: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, potential synthetic routes, analytical methodologies, and theoretical biological context of **N,N-dimethyl-2-sulfamoylacetamide**. Due to the limited availability of experimental data for this specific compound, this guide supplements known information with established principles and experimental data from the broader class of sulfonamides, offering a robust resource for researchers and drug development professionals.

Chemical Properties of N,N-dimethyl-2-sulfamoylacetamide

N,N-dimethyl-2-sulfamoylacetamide is a small molecule belonging to the sulfonamide class of compounds.^[1] The presence of the sulfonamide moiety suggests its potential as an intermediate in the synthesis of biologically active molecules.^[1] While comprehensive experimental data for this compound is not readily available in the public domain, a summary of its known and predicted properties is presented below.

Structural and Molecular Data

Property	Value	Source
Molecular Formula	C4H10N2O3S	[1][2]
Molecular Weight	166.198 g/mol	[1]
IUPAC Name	N,N-dimethyl-2-sulfamoylacetamide	[1]
CAS Number	1593468-27-9	[1]
SMILES	CN(C)C(=O)CS(=O)(=O)N	[2]
InChI	1S/C4H10N2O3S/c1-6(2)4(7)3-10(5,8)9/h3H2,1-2H3,(H2,5,8,9)	[1][2]

Predicted Physicochemical Properties

The following table summarizes the computationally predicted physicochemical properties of **N,N-dimethyl-2-sulfamoylacetamide**. These values are intended to provide an estimate and should be confirmed through experimental validation.

Property	Predicted Value	Source
XlogP	-1.5	[2]
Monoisotopic Mass	166.04121 Da	[2]
Polar Surface Area	81.2 Å ²	
Rotatable Bond Count	3	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	4	

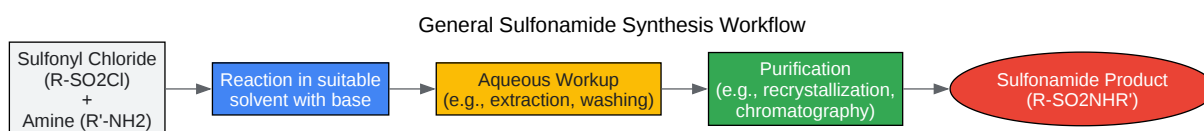
Experimental Protocols

While specific experimental protocols for the synthesis and analysis of **N,N-dimethyl-2-sulfamoylacetamide** are not detailed in published literature, established methodologies for the synthesis and characterization of sulfonamides can be readily adapted.

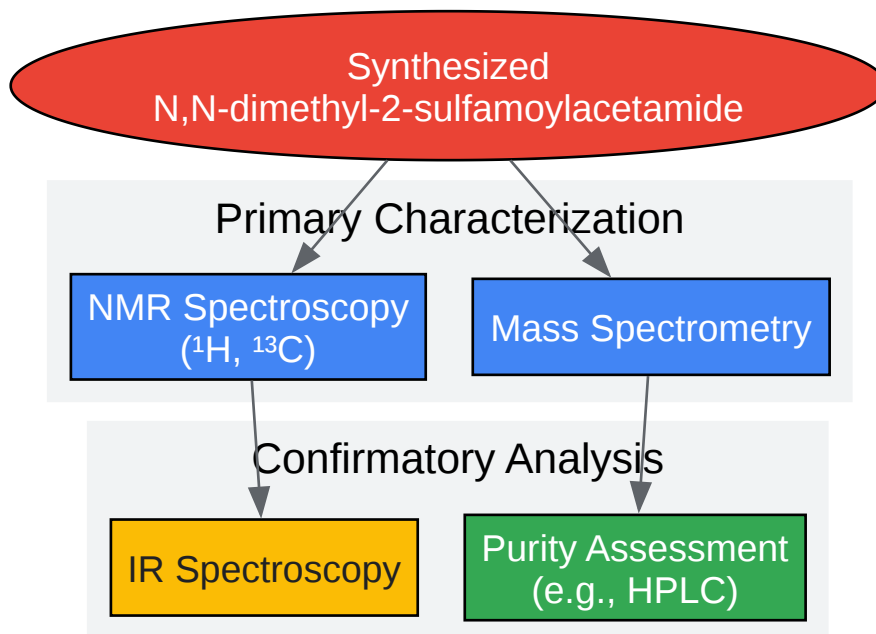
General Synthesis of Sulfonamides

The most common method for the synthesis of sulfonamides involves the reaction of a sulfonyl chloride with an amine.[2][3] For **N,N-dimethyl-2-sulfamoylacetamide**, a plausible synthetic route would involve the reaction of 2-(chlorosulfonyl)acetyl chloride with dimethylamine, followed by amination of the resulting sulfonyl chloride.

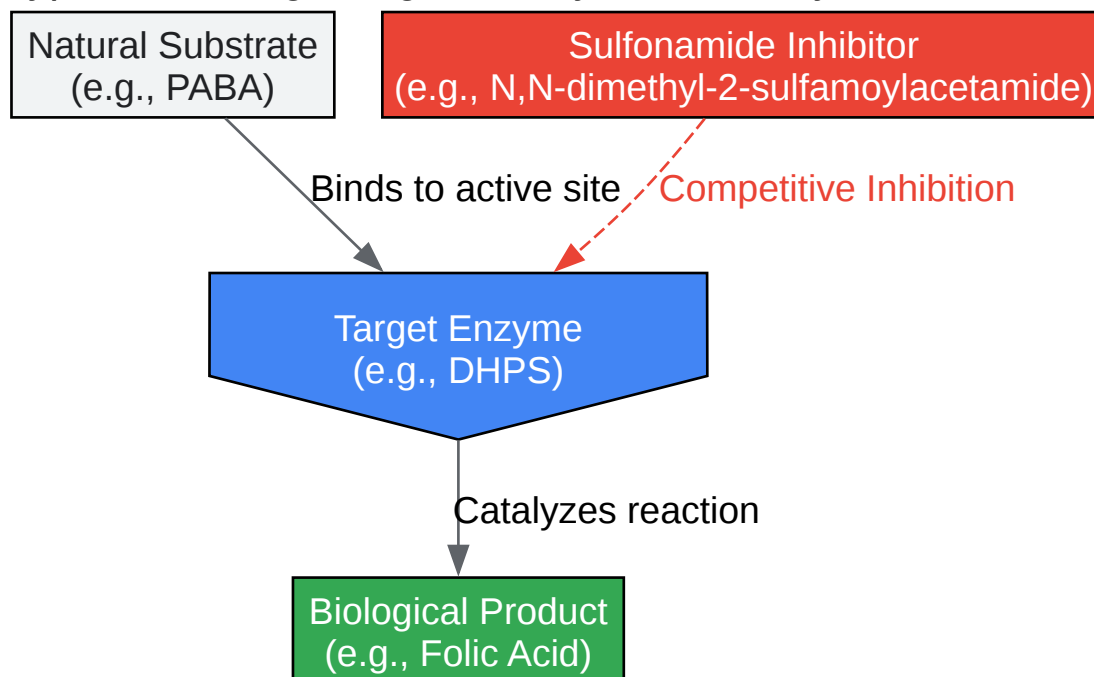
A generalized workflow for the synthesis of a sulfonamide is depicted below:



Analytical Workflow for Sulfonamide Characterization



Hypothetical Signaling Pathway Inhibition by a Sulfonamide



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Analysis of sulfonamides | PPTX [slideshare.net]
- 2. benthamdirect.com [benthamdirect.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. ["N,N-dimethyl-2-sulfamoylacetamide chemical properties"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b6202180#n-n-dimethyl-2-sulfamoylacetamide-chemical-properties\]](https://www.benchchem.com/product/b6202180#n-n-dimethyl-2-sulfamoylacetamide-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com